

Environmental Fate and Transport of 2,3,5-Trimethyloctane: A Technical Guide

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Compound of Interest

Compound Name: 2,3,5-Trimethyloctane

Cat. No.: B14559771

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Disclaimer: Direct experimental data on the environmental fate and transport of **2,3,5-trimethyloctane** is limited in publicly available scientific literature. This guide synthesizes information based on its physicochemical properties and predictions from well-established quantitative structure-activity relationship (QSAR) models, primarily the United States Environmental Protection Agency's EPI Suite™. The experimental protocols described are general methods for compounds with similar characteristics.

Introduction

2,3,5-Trimethyloctane is a branched aliphatic hydrocarbon. Understanding its behavior in the environment is crucial for assessing its potential risks and developing remediation strategies in case of contamination. This technical guide provides an in-depth overview of the environmental fate and transport processes governing the distribution of **2,3,5-trimethyloctane** in various environmental compartments, including air, water, soil, and biota. The information is tailored for researchers, scientists, and drug development professionals who may encounter this or structurally similar compounds in their work.

Physicochemical Properties

The environmental behavior of a chemical is largely dictated by its physical and chemical properties. The following table summarizes key physicochemical properties of **2,3,5-trimethyloctane**.

Property	Value	Source
Molecular Formula	C ₁₁ H ₂₄	PubChem[1]
Molecular Weight	156.31 g/mol	PubChem
Boiling Point	180.2 °C (Predicted)	EPI Suite™
Vapor Pressure	1.58 mmHg at 25°C (Predicted)	EPI Suite™
Water Solubility	0.13 mg/L at 25°C (Predicted)	EPI Suite™
Log Octanol-Water Partition Coefficient (Log K _{ow})	5.58 (Predicted)	EPI Suite™
Henry's Law Constant	1.96 x 10 ⁻¹ atm·m ³ /mole at 25°C (Predicted)	EPI Suite™

Environmental Fate and Transport

The environmental fate of **2,3,5-trimethyloctane** is governed by several key processes: volatilization, adsorption, biodegradation, and bioaccumulation. Due to its high vapor pressure and low water solubility, volatilization is expected to be a significant transport pathway. Its high Log K_{ow} suggests a strong tendency to adsorb to soil and sediment and to bioaccumulate in organisms.

Volatilization

With a significant vapor pressure and Henry's Law constant, **2,3,5-trimethyloctane** is expected to readily volatilize from both water and moist soil surfaces. This process facilitates its transport into the atmosphere. In the atmosphere, it will exist predominantly in the vapor phase and can be transported over long distances.

Adsorption and Mobility in Soil

The high Log K_{ow} value indicates that **2,3,5-trimethyloctane** will have a strong affinity for organic matter in soil and sediment. The predicted soil organic carbon-water partitioning coefficient (K_{oc}) is high, suggesting low mobility in soil. Leaching into groundwater is therefore expected to be limited.

Predicted Adsorption Parameter	Value
Soil Organic Carbon-Water Partitioning Coefficient (K_{oc})	1.35×10^4 L/kg

Biodegradation

Branched alkanes like **2,3,5-trimethyloctane** are generally biodegradable, although the branching can slow down the rate of degradation compared to linear alkanes. Aerobic biodegradation is expected to be the primary degradation pathway in soil and water. Anaerobic degradation is likely to be much slower.

Predicted Biodegradation Outcome	Result
Aerobic Biodegradation	Likely to biodegrade, but potentially slowly
Anaerobic Biodegradation	Very slow to negligible

Bioaccumulation

The high Log K_{ow} of **2,3,5-trimethyloctane** indicates a high potential for bioaccumulation in aquatic organisms. It is likely to partition from the water column into the fatty tissues of fish and other aquatic life.

Predicted Bioaccumulation Parameter	Value
Bioconcentration Factor (BCF)	2,389 L/kg (Predicted for fish)

Experimental Protocols

Detailed experimental data for **2,3,5-trimethyloctane** is not readily available. The following are general experimental protocols that could be used to determine its environmental fate parameters.

Soil Adsorption/Desorption (OECD 106)

This guideline describes a batch equilibrium method to determine the adsorption/desorption of a substance to soil.

- **Preparation:** A stock solution of **2,3,5-trimethyloctane** in a suitable solvent is prepared. Several soil types with varying organic carbon content are characterized.
- **Adsorption Phase:** Soil samples are equilibrated with solutions of **2,3,5-trimethyloctane** of known concentrations. The suspensions are agitated for a defined period to reach equilibrium.
- **Analysis:** After equilibration, the soil and aqueous phases are separated by centrifugation. The concentration of **2,3,5-trimethyloctane** remaining in the aqueous phase is measured using gas chromatography-mass spectrometry (GC-MS). The amount adsorbed to the soil is calculated by difference.
- **Desorption Phase:** The soil from the adsorption phase is resuspended in a fresh solution without the test substance and equilibrated again to determine the extent of desorption.
- **Data Analysis:** The adsorption and desorption data are used to calculate the soil-water distribution coefficient (K_d) and the soil organic carbon-water partitioning coefficient (K_{oc}).

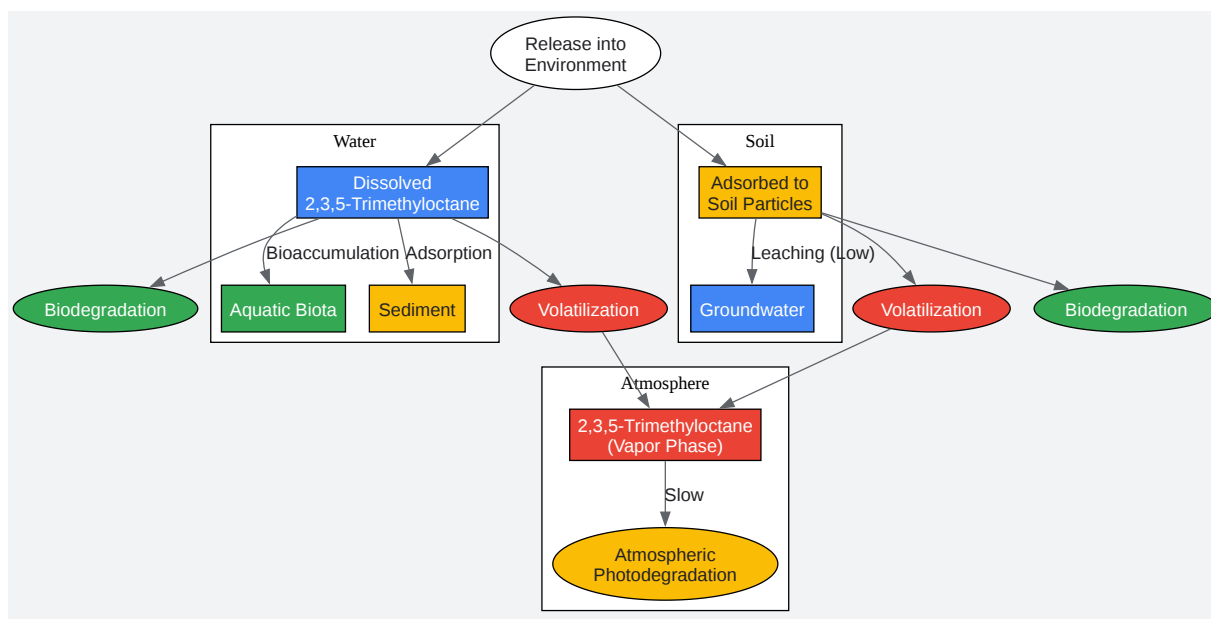
Aerobic Biodegradation in Soil (OECD 307)

This protocol is used to assess the rate of aerobic biodegradation of a chemical in soil.

- **Test System:** Soil samples are amended with radiolabeled (^{14}C) **2,3,5-trimethyloctane**. The soil is maintained at a constant temperature and moisture content.
- **Incubation:** The treated soil is incubated in the dark. A stream of CO_2 -free air is passed through the incubation flasks.
- **Measurement of $^{14}\text{CO}_2$:** The evolved $^{14}\text{CO}_2$ from the mineralization of the test substance is trapped in an alkaline solution (e.g., potassium hydroxide or sodium hydroxide). The amount of $^{14}\text{CO}_2$ is quantified over time using liquid scintillation counting.
- **Analysis of Soil Residues:** At the end of the experiment, the soil is extracted to determine the amount of parent compound remaining and to identify major transformation products.

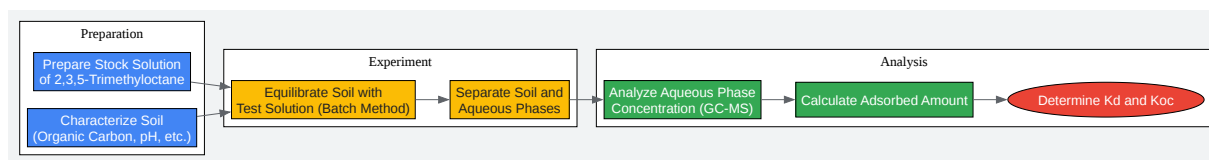
- Data Analysis: The rate of biodegradation is expressed as the percentage of the applied radioactivity that is evolved as $^{14}\text{CO}_2$ over time.

Visualizations



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Caption: Environmental fate pathways of **2,3,5-Trimethyloctane**.



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Caption: Workflow for determining soil adsorption coefficient (Kd/Koc).

Conclusion

Based on its physicochemical properties and predictive modeling, **2,3,5-trimethyloctane** is expected to be a volatile compound with low water solubility and a high affinity for organic matter. The primary environmental fate processes are likely to be volatilization into the atmosphere, adsorption to soil and sediment, and bioaccumulation in aquatic organisms. Biodegradation is expected to occur, but the branched structure may result in a slower degradation rate. Due to the lack of direct experimental data, the conclusions presented in this guide should be considered preliminary. Further experimental studies are necessary to definitively characterize the environmental fate and transport of **2,3,5-trimethyloctane**.

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References

- 1. biosphereplastic.com [biosphereplastic.com]
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